

Measuring Autophagy Flux with the Ratiometric Autophagy Probe GFP-LC3-RFP-LC3ΔG

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: RSVA405

Cat. No.: B10752497

[Get Quote](#)

Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Macroautophagy, hereafter referred to as autophagy, is a fundamental cellular process for the degradation and recycling of cytoplasmic components. This catabolic pathway involves the formation of double-membraned vesicles, called autophagosomes, which engulf cellular material and deliver it to lysosomes for degradation. The entire process, from autophagosome formation to lysosomal degradation, is termed autophagic flux. Accurate measurement of autophagic flux is crucial for understanding the role of autophagy in health and disease, and for the development of therapeutic modulators of this pathway.

This document provides detailed application notes and protocols for measuring autophagic flux using a novel fluorescent probe, GFP-LC3-RFP-LC3ΔG. This genetically encoded probe allows for a ratiometric analysis of autophagy, providing a more quantitative and reliable assessment compared to traditional methods.

Principle of the GFP-LC3-RFP-LC3ΔG Probe

The GFP-LC3-RFP-LC3ΔG probe is a tandem fluorescent protein construct designed to monitor autophagic flux in living cells and organisms.^{[1][2][3][4]} Upon expression in cells, the

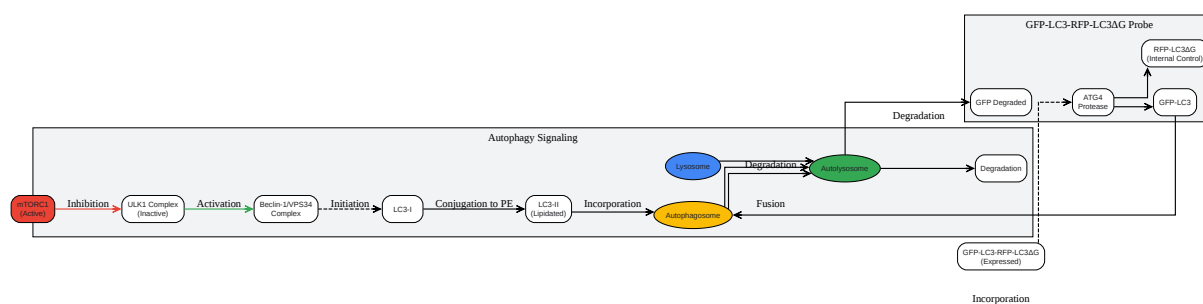
probe is cleaved by endogenous ATG4 proteases into two separate proteins in equimolar amounts: GFP-LC3 and RFP-LC3ΔG.

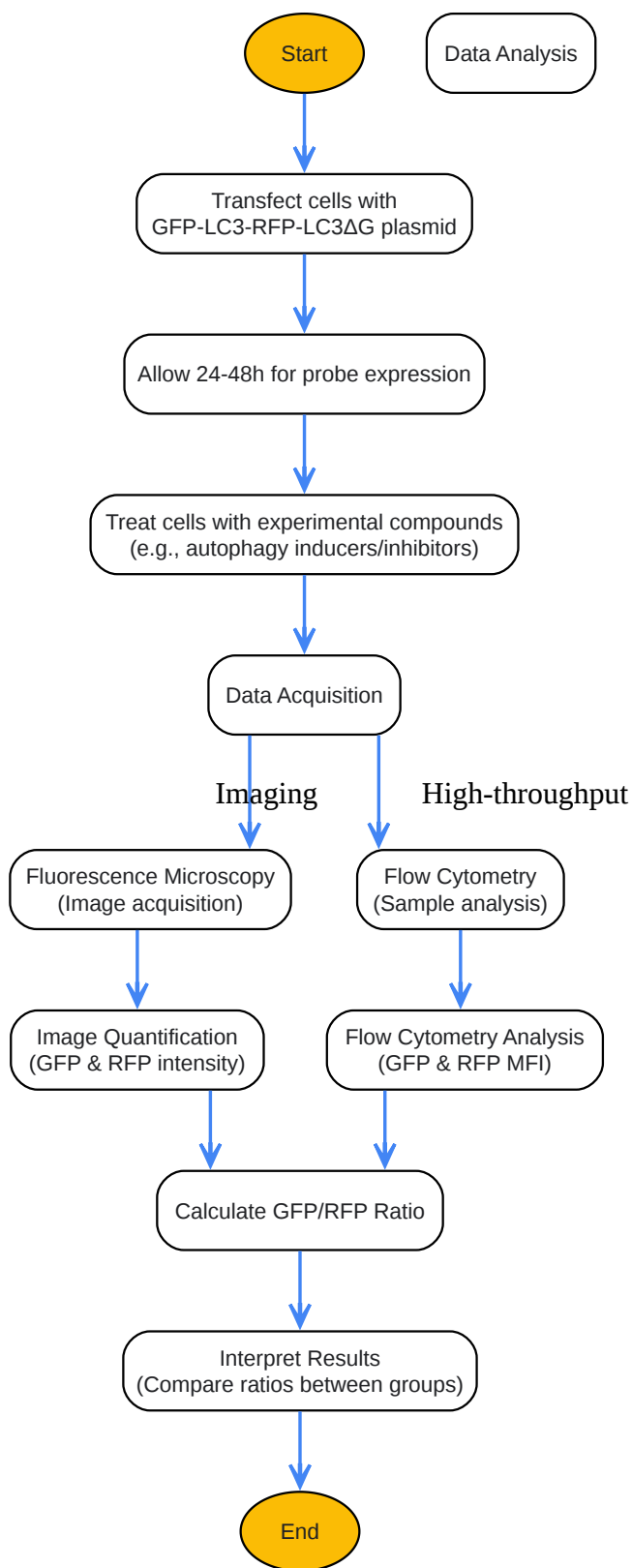
- **GFP-LC3:** This portion of the probe behaves like endogenous LC3. During autophagy induction, it is lipidated and incorporated into the inner and outer membranes of autophagosomes. When autophagosomes fuse with lysosomes, the GFP-LC3 within the resulting autolysosome is degraded by lysosomal hydrolases.
- **RFP-LC3ΔG:** This truncated form of LC3 lacks the C-terminal glycine required for lipidation and incorporation into autophagosomes. Consequently, RFP-LC3ΔG remains diffusely localized in the cytosol and is not degraded by autophagy. It serves as an internal control for probe expression levels.

By measuring the ratio of GFP to RFP fluorescence, one can determine the rate of autophagic flux. A decrease in the GFP/RFP ratio indicates an increase in autophagic flux, as more GFP-LC3 is being degraded. Conversely, an increase in the GFP/RFP ratio suggests an inhibition of autophagic flux.^{[1][2]}

Signaling Pathway and Probe Mechanism

The following diagram illustrates the core autophagy signaling pathway and the mechanism of action of the GFP-LC3-RFP-LC3ΔG probe.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. A new probe to measure autophagic flux in vitro and in vivo - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. An Autophagic Flux Probe that Releases an Internal Control - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. A new probe to measure autophagic flux in vitro and in vivo - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Measuring Autophagy Flux with the Ratiometric Autophagy Probe GFP-LC3-RFP-LC3ΔG]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10752497#techniques-for-measuring-autophagy-flux-with-rsva405]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com